

Essential Safety and Logistical Information for Handling ARN19874

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Compound of Interest

Compound Name: ARN19874

Cat. No.: B15576446

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This document provides comprehensive guidance for researchers, scientists, and drug development professionals on the safe handling, operation, and disposal of **ARN19874**, a selective inhibitor of N-acyl phosphatidylethanolamine phospholipase D (NAPE-PLD). Adherence to these protocols is critical to ensure personal safety and maintain a secure laboratory environment.

Chemical and Physical Properties

A summary of the key quantitative data for **ARN19874** is presented in the table below.

Property	Value	Reference
IUPAC Name	1,2,3,4-tetrahydro-2,4-dioxo-N-[4-(4-pyridinyl)phenyl]-6-quinazolinesulfonamide	[1]
CAS Number	2190502-57-7	[1]
Molecular Formula	C ₁₉ H ₁₄ N ₄ O ₄ S	[1]
Molecular Weight	394.4 g/mol	[1]
Appearance	Crystalline solid	[2]
Purity	≥98%	[2]
Solubility	Soluble in DMSO (approx. 1 mg/ml)	[2]
IC ₅₀ for NAPE-PLD	~34 μM	[3]
Storage Temperature	-20°C	[2]

Health and Safety Information

ARN19874 is a potent research chemical. Until a comprehensive toxicological profile is available, it should be treated as a hazardous substance.[2] Direct contact with the skin, eyes, and respiratory tract must be avoided. Ingestion and inhalation are also potential routes of exposure and must be prevented.[2]

Personal Protective Equipment (PPE)

A robust PPE protocol is mandatory when handling **ARN19874**. The following equipment must be worn at all times:

- Eye Protection: Chemical safety goggles or a face shield are required.
- Hand Protection: Nitrile or other chemically resistant gloves are essential. Double gloving is recommended, especially when handling the pure compound.

- **Body Protection:** A laboratory coat must be worn and fully fastened. For procedures with a higher risk of contamination, disposable gowns are advised.
- **Respiratory Protection:** When handling the solid compound outside of a certified chemical fume hood or other ventilated enclosure, a properly fitted respirator (e.g., N95 or higher) is necessary to prevent inhalation of airborne particles.

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Weighing:

- All handling of solid **ARN19874** must be conducted within a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
- Before weighing, ensure the work area is clean and decontaminated.
- Use dedicated spatulas and weighing boats. Disposable equipment is preferred to prevent cross-contamination.

2. Solution Preparation:

- **ARN19874** is soluble in dimethyl sulfoxide (DMSO).[\[2\]](#)
- When preparing a stock solution, add the solvent to the weighed solid slowly to avoid splashing.
- The product information sheet from the supplier indicates that warming and sonication may be required to achieve a concentration of approximately 1 mg/ml in DMSO.[\[2\]](#)
- Clearly label the container with the compound name, concentration, solvent, date of preparation, and your initials.

3. Use in Experiments:

- When diluting the stock solution for experiments, perform the dilutions in a chemical fume hood.

- Handle all solutions containing **ARN19874** with the same level of caution as the solid compound.
- After use, decontaminate all non-disposable equipment that has come into contact with **ARN19874**.

Disposal Plan

All waste contaminated with **ARN19874** must be treated as hazardous chemical waste.

1. Solid Waste:

- This includes contaminated gloves, weighing boats, paper towels, and any other disposable items.
- Collect all solid waste in a dedicated, clearly labeled, and sealed hazardous waste bag or container.

2. Liquid Waste:

- This includes unused stock solutions, experimental media containing **ARN19874**, and solvents used for decontamination.
- Collect all liquid waste in a dedicated, clearly labeled, and sealed hazardous waste container. The container must be compatible with the solvents used.
- Do not mix incompatible waste streams.

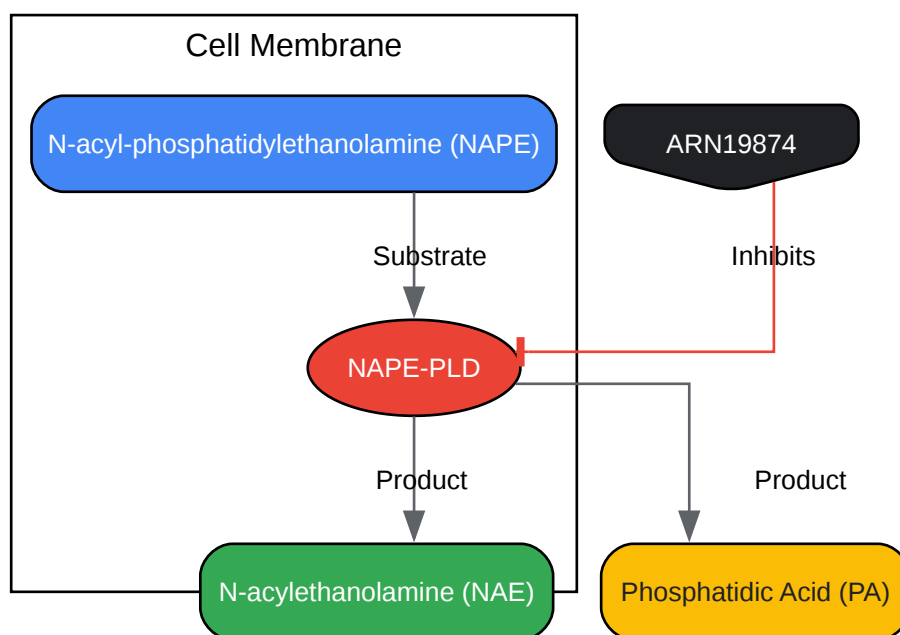
3. Disposal Procedure:

- Follow your institution's specific guidelines for the disposal of hazardous chemical waste.
- Ensure that all waste containers are properly labeled with the contents, including the full chemical name of **ARN19874** and any solvents.
- Arrange for pickup and disposal by your institution's environmental health and safety (EHS) department or a licensed hazardous waste disposal contractor.

Experimental Protocols and Visualizations

NAPE-PLD Signaling Pathway

ARN19874 is an inhibitor of N-acyl phosphatidylethanolamine phospholipase D (NAPE-PLD). [1][3] This enzyme is involved in the biosynthesis of N-acylethanolamines (NAEs), a class of lipid signaling molecules. The simplified signaling pathway is illustrated below.

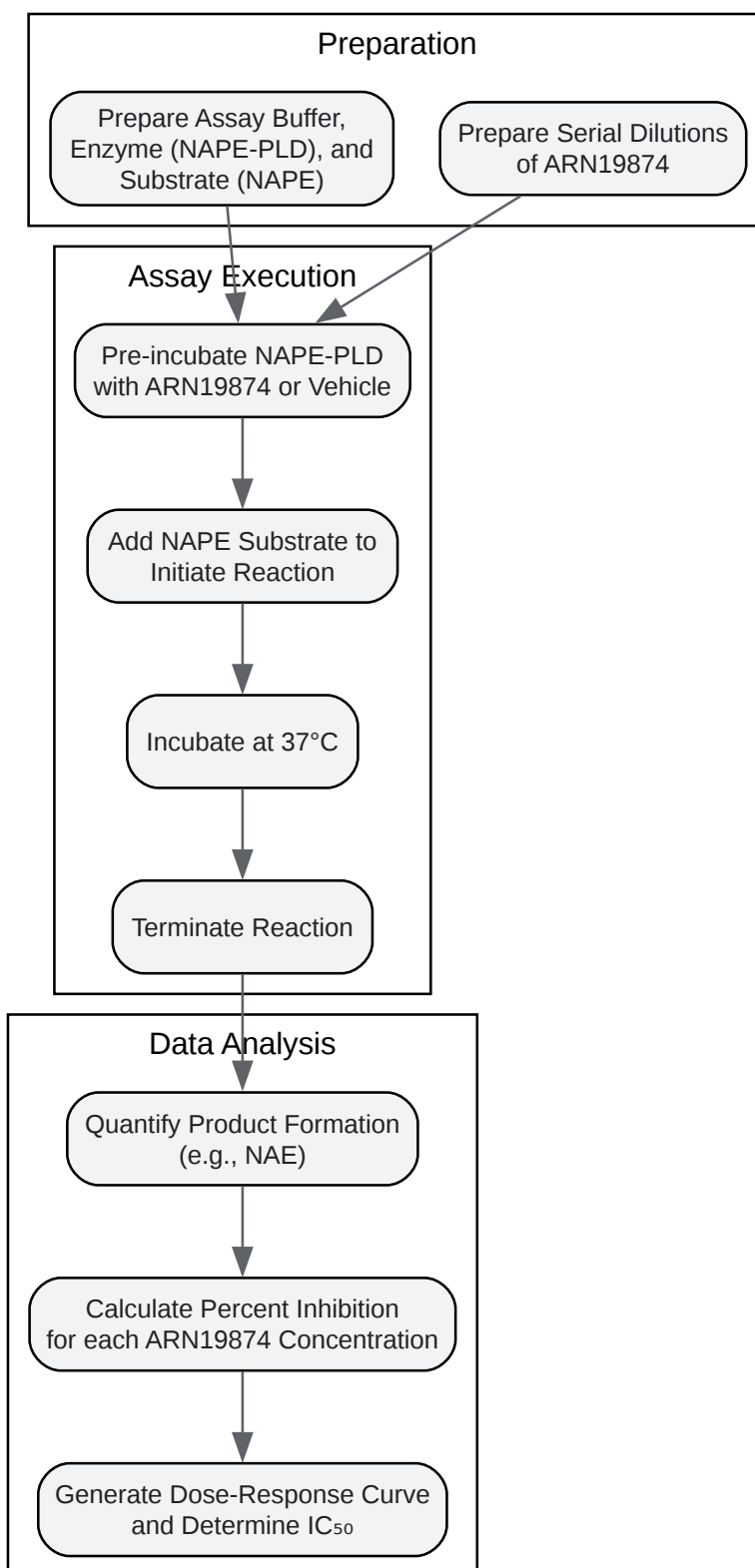


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Caption: Simplified signaling pathway of NAPE-PLD and the inhibitory action of **ARN19874**.

General Experimental Workflow for In Vitro Inhibition Assay

The following diagram outlines a typical workflow for assessing the inhibitory activity of **ARN19874** on NAPE-PLD in an in vitro setting.



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Caption: General workflow for an in vitro NAPE-PLD inhibition assay using **ARN19874**.

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